

4-Oxo-4-phenylbutanenitrile chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Oxo-4-phenylbutanenitrile

Cat. No.: B1345662

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An In-Depth Technical Guide to 4-Oxo-4-phenylbutanenitrile

This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-Oxo-4-phenylbutanenitrile**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Chemical Structure and IUPAC Name

4-Oxo-4-phenylbutanenitrile is a chemical compound containing a phenyl group, a ketone, and a nitrile functional group. Its official IUPAC name is **4-Oxo-4-phenylbutanenitrile**.^[1]

Below is a diagram of the chemical structure of **4-Oxo-4-phenylbutanenitrile**.



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References

- 1. pschemicals.com [pschemicals.com]
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